

Trimethaphan Camsylate molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Trimethaphan Camsylate

Cat. No.: B1683645

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In-Depth Technical Guide: Trimethaphan Camsylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the physicochemical properties of **Trimethaphan Camsylate**, a potent ganglionic blocking agent. The information is curated to support research and development activities in pharmacology and medicinal chemistry.

Physicochemical Data Summary

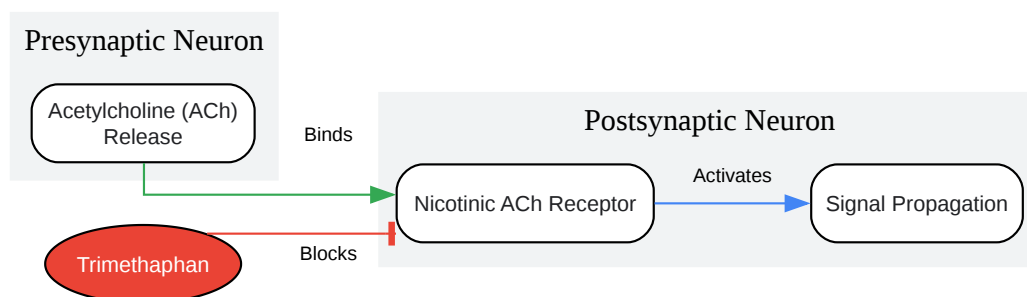
Quantitative data for **Trimethaphan Camsylate** is summarized in the table below for ease of reference and comparison.

| Parameter | Value | Reference |
|-----------------------------|--------------|-----------|
| Chemical Formula | C32H40N2O5S2 | [1][2] |
| (or C22H25N2OS • C10H16O4S) | [3] | |
| Molecular Weight | 596.80 g/mol | [1][2][4] |
| (or 597.817 g/mol) | [3] | |
| Exact Mass | 596.2379 u | [1] |
| CAS Number | 68-91-7 | [1] |

Mechanism of Action: Ganglionic Blockade

Trimethaphan Camsylate functions as a non-depolarizing ganglionic blocker. It competitively inhibits the action of acetylcholine at nicotinic receptors within the autonomic ganglia of both the sympathetic and parasympathetic nervous systems. This blockade results in a reduction of sympathetic tone to the vasculature, leading to vasodilation and a subsequent decrease in arterial blood pressure.

The following diagram illustrates the logical workflow of **Trimethaphan Camsylate's** mechanism of action.



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Mechanism of Action of Trimethaphan

Experimental Protocols

Detailed experimental protocols are crucial for the accurate assessment of the pharmacological activity of **Trimethaphan Camsylate**. Below are outlines of key experimental methodologies.

In Vitro Ganglionic Blockade Assay

Objective: To determine the potency and efficacy of **Trimethaphan Camsylate** in blocking nicotinic acetylcholine receptors in an isolated ganglion preparation.

Methodology:

- Preparation: Isolate a suitable ganglion preparation, such as the superior cervical ganglion from a rat or rabbit.
- Superfusion: Place the ganglion in an organ bath and superfuse with a physiological salt solution (e.g., Krebs solution) maintained at 37°C and gassed with 95% O₂ / 5% CO₂.

- **Stimulation:** Stimulate the preganglionic nerve with supramaximal electrical stimuli to elicit postganglionic action potentials.
- **Recording:** Record the compound action potentials from the postganglionic nerve using extracellular electrodes.
- **Drug Application:** After obtaining a stable baseline response, apply increasing concentrations of **Trimethaphan Camsylate** to the superfusion solution.
- **Data Analysis:** Measure the amplitude of the postganglionic compound action potential at each concentration of the drug. Calculate the IC50 value, which is the concentration of **Trimethaphan Camsylate** that produces a 50% inhibition of the maximal response.

In Vivo Blood Pressure Monitoring in Animal Models

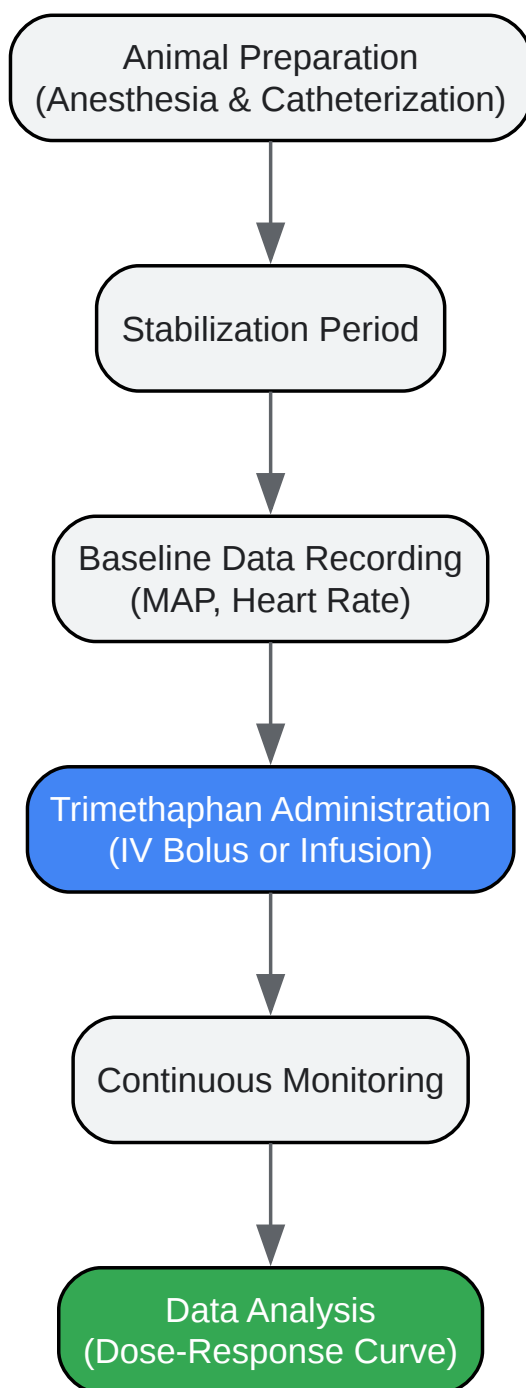
Objective: To evaluate the hypotensive effects of **Trimethaphan Camsylate** in a living organism.

Methodology:

- **Animal Model:** Use a suitable animal model, such as a spontaneously hypertensive rat or a normotensive anesthetized rat.
- **Catheterization:** Surgically implant a catheter into the carotid artery or femoral artery for direct blood pressure measurement. Implant a second catheter into the jugular vein or femoral vein for intravenous drug administration.
- **Anesthesia:** Anesthetize the animal with a suitable agent (e.g., urethane or a combination of ketamine and xylazine).
- **Baseline Measurement:** After a stabilization period, record baseline mean arterial pressure (MAP) and heart rate.
- **Drug Administration:** Administer a bolus intravenous injection or a continuous infusion of **Trimethaphan Camsylate**.
- **Data Acquisition:** Continuously monitor and record MAP and heart rate throughout the experiment.

- Dose-Response Analysis: Administer a range of doses to construct a dose-response curve and determine the dose required to produce a specific reduction in blood pressure.

The following diagram outlines the general workflow for in vivo blood pressure studies.



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Workflow for In Vivo Blood Pressure Study

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References

- 1. medkoo.com [medkoo.com]
- 2. trimetaphan camsilate | CAS#:68-91-7 | Chemsrce [chemsrc.com]
- 3. trimetaphan camsilate | 68-91-7 [chemicalbook.com]
- 4. Trimethaphan Camsylate | Drug Information, Uses, Side Effects, Chemistry | PharmaCompass.com [pharmacompass.com]
- To cite this document: BenchChem. [Trimethaphan Camsylate molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1683645#trimethaphan-camsylate-molecular-weight-and-formula]

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